Application Notes and Protocols for Investigating (+)-Nefopam's Role in Preventing Shivering

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Compound of Interest	
Compound Name:	*(+)-Nefopam*
CAS No.:	*110011-82-0*
Cat. No.:	*B1204831*

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Introduction

(+)-Nefopam is a centrally acting, non-opioid analgesic that has demonstrated significant efficacy in the prevention and treatment of shivering, a common and often distressing physiological response to anesthesia and therapeutic hypothermia. Unlike many other anti-shivering agents, nefopam does not cause respiratory depression, making it a valuable tool in various clinical settings.[1] These application notes provide a comprehensive overview of the mechanisms of action of **(+)-Nefopam** and detailed protocols for its investigation as an anti-shivering agent in both preclinical and clinical research.

Mechanism of Action

The anti-shivering effect of **(+)-Nefopam** is multifactorial, involving several neurotransmitter systems and receptor pathways within the central nervous system.[2][3]

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- Monoamine Reuptake Inhibition: Nefopam inhibits the synaptic reuptake of serotonin, norepinephrine, and dopamine.[2][3] This increases the concentration of these neurotransmitters in the synaptic cleft, enhancing their modulatory effects on thermoregulation and pain pathways.

- NMDA Receptor Antagonism: Nefopam acts as a non-competitive antagonist at the N-methyl-D-aspartate (NMDA) receptor.[1][4] This action is thought to contribute to its anti-shivering properties, as other NMDA antagonists have also been shown to inhibit shivering.[1]

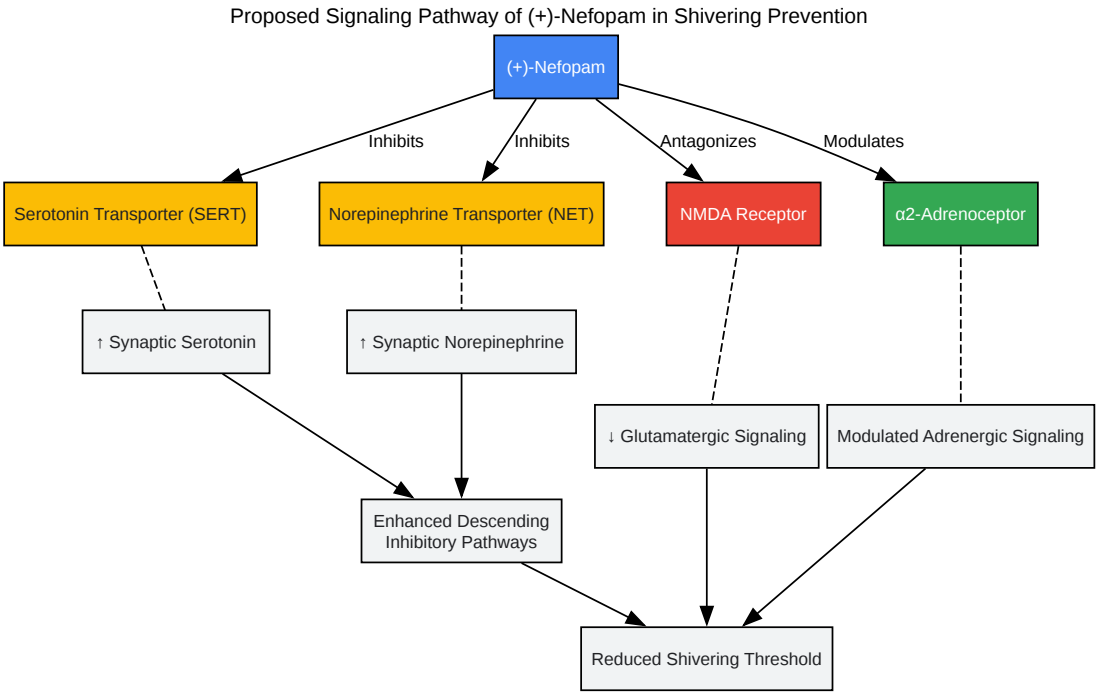
- Modulation of α2-Adrenoceptors: Studies suggest that nefopam's thermoregulatory effects are mediated, at least in part, through its interaction with α2-adrenoceptors.[5] Specifically, the α2A-adrenoceptor subtype appears to play a crucial role.[5]

- Ion Channel Inhibition: Nefopam has been shown to inhibit voltage-gated sodium and calcium channels, which can reduce neuronal excitability and the propagation of signals that may lead to shivering.[3][4]

Signaling Pathway

The proposed signaling pathway for **(+)-Nefopam**'s anti-shivering effect is multifaceted. By inhibiting the reuptake of serotonin and norepinephrine, nefopam enhances the activity of descending inhibitory pathways that modulate thermoregulatory responses in the spinal cord. Its antagonism of NMDA receptors and modulation of α2-adrenoceptors further contribute to a reduction in the shivering threshold.

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Caption: Proposed signaling pathway of **(+)-Nefopam**.

Data Presentation

Table 1: Preclinical Efficacy of (+)-Nefopam in Animal Models

Animal Model	Dosage	Route of Administration	Shivering Reduction vs. Control	Reference
Rabbit	Not Specified	Not Specified	Significant reduction in postoperative shivering	[6]
Mouse (wildtype)	1 mg/kg & 25 mg/kg	Intraperitoneal	Dose-dependent decrease in thermoregulatory threshold	[5]
Mouse (α2A-adrenoceptor knockout)	25 mg/kg	Intraperitoneal	No significant effect on thermoregulatory threshold	[5]

Table 2: Clinical Efficacy of (+)-Nefopam in Preventing Postoperative Shivering

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Study Population	Nefopam Dosage	Comparator	Shivering Incidence (Nefopam)	Shivering Incidence (Comparator)	Key Findings	Reference
General & Neuraxial Anesthesia	Various	Placebo	8.2%	47.8%	Nefopam significantly reduced shivering risk (RR 0.08)	[2]
General & Neuraxial Anesthesia	Various	Clonidine	10.1%	29.8%	Nefopam was more efficacious than clonidine (RR 0.34)	[2]
Spinal Anesthesia	0.15 mg/kg IV	Meperidine 0.4 mg/kg IV	Similar incidence	Similar incidence	Nefopam showed similar efficacy to meperidine with more stable hemodynamics	[7]
Neurosurgery	20 mg IV	Meperidine 50 mg IV	5%	68%	Nefopam was significantly more effective than meperidine	[1]
Neurosurgery	20 mg IV	Clonidine 150 µg IV	5%	60%	Nefopam was significantl	[1]

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					y more effective than clonidine	
Abdominal/ Orthopedic Surgery	0.2 mg/kg IV	Clonidine 1.5 µg/kg IV	Significantly lower	Higher	Nefopam was superior to clonidine in preventing shivering	[8]

Table 3: Effect of (+)-Nefopam on Thermoregulatory Thresholds in Healthy Volunteers

Nefopam Dose	Shivering Threshold Reduction (°C)	Vasoconstriction Threshold	Sweating Threshold	Reference
~20 mg (Large Dose)	0.9 ± 0.4	No significant effect	No significant effect	[1]
50 ng/mL (Small Dose)	0.4	Not reported	Not reported	[9]
100 ng/mL (Large Dose)	0.7	Not reported	Not reported	[9]

Experimental Protocols

Preclinical Protocol: Evaluation of Anti-Shivering Efficacy in a Rat Model of Postoperative Shivering

This protocol is adapted from models of postoperative pain and thermoregulation studies in rodents.[10][11]

Objective: To assess the efficacy of **(+)-Nefopam** in preventing or reducing shivering in a rat model of postoperative hypothermia.

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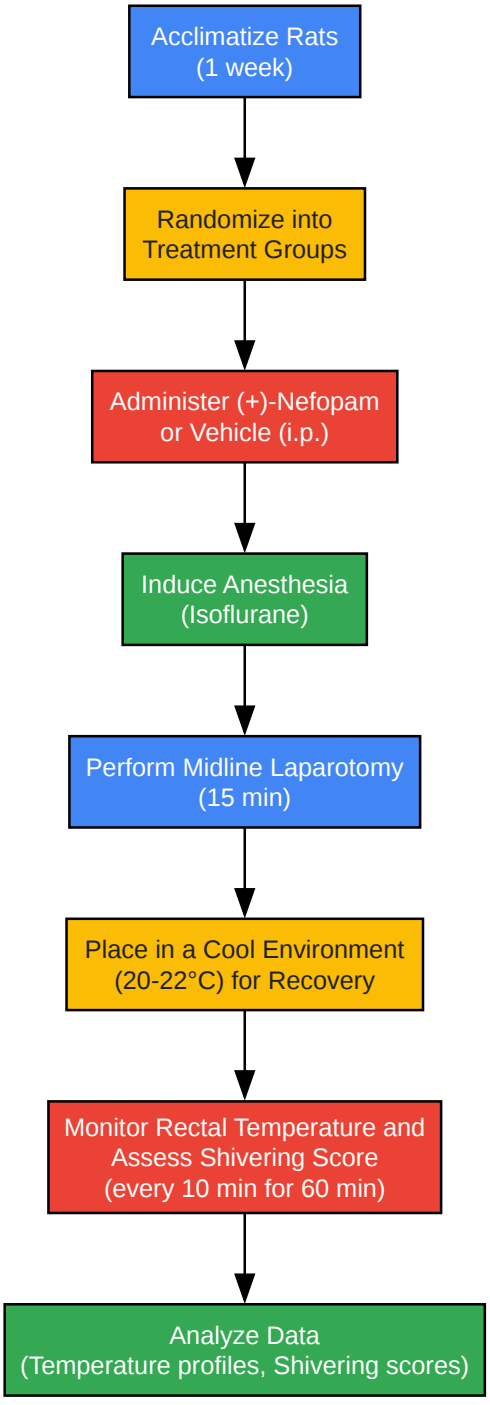
Materials:

- Male Sprague-Dawley rats (250-300g)
- **(+)-Nefopam** hydrochloride
- Sterile saline solution (0.9% NaCl)
- Anesthetic agent (e.g., isoflurane)
- Surgical instruments for laparotomy
- Temperature monitoring system (rectal probe)
- Shivering assessment scale (see below)
- Warming pads

Experimental Workflow:

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Preclinical Experimental Workflow for Anti-Shivering Drug Testing



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Caption: Preclinical experimental workflow.

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Procedure:

- Animal Acclimatization: House rats in a temperature-controlled environment (22-24°C) with a 12-hour light/dark cycle for at least one week before the experiment. Provide ad libitum access to food and water.
- Group Allocation: Randomly assign rats to treatment groups (e.g., vehicle control, **(+)-Nefopam** low dose, **(+)-Nefopam** high dose).
- Drug Administration: Administer the assigned treatment (e.g., intraperitoneal injection of **(+)-Nefopam** or saline) 30 minutes before the induction of anesthesia.
- Anesthesia and Surgery: Anesthetize the rats with isoflurane. Perform a 3 cm midline laparotomy, exposing the abdominal contents for 15 minutes to induce heat loss. Close the incision in two layers.
- Recovery and Monitoring: After surgery, place the rats in individual cages in a cool environment (20-22°C) to facilitate shivering. Monitor rectal temperature continuously or at 10-minute intervals for 60 minutes.
- Shivering Assessment: At each temperature measurement time point, assess the severity of shivering using a validated scale:
  - 0: No shivering
  - 1: Mild shivering (fine muscle tremors)
  - 2: Moderate shivering (intermittent shaking of the body)
  - 3: Severe shivering (continuous, vigorous shaking of the entire body)
- Data Analysis: Compare the changes in rectal temperature and shivering scores between the different treatment groups.

Clinical Protocol: Determination of the Anti-Shivering Efficacy of **(+)-Nefopam** in Healthy Volunteers

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This protocol is based on established methodologies for inducing and quantifying shivering in humans.

Objective: To determine the effect of **(+)-Nefopam** on the shivering threshold, gain, and maximum intensity in healthy volunteers.

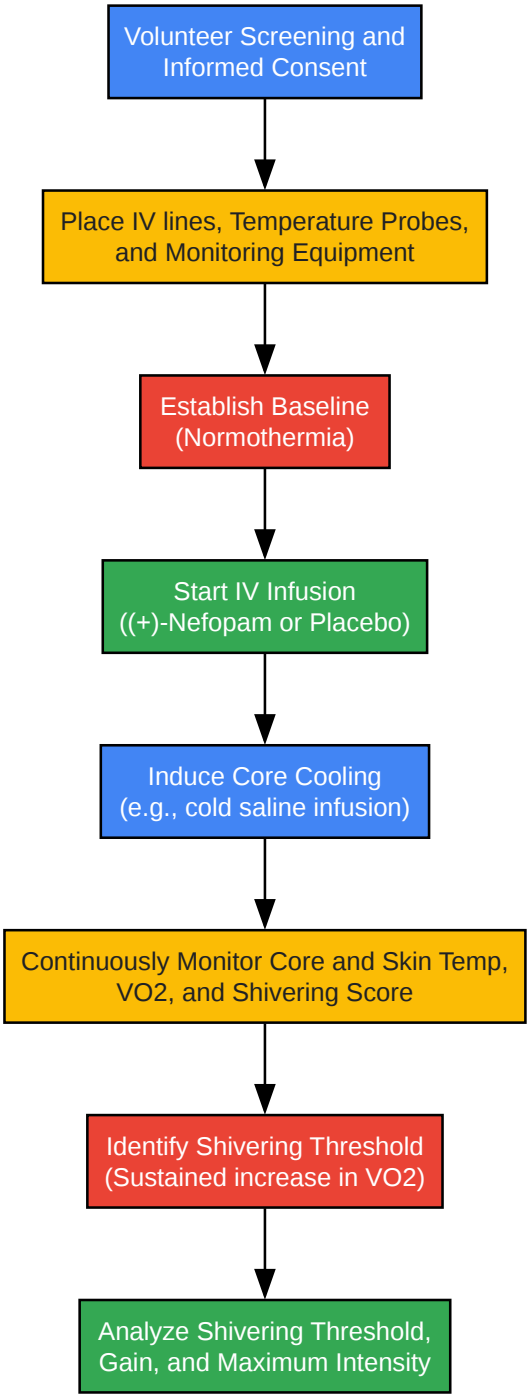
Materials:

- Healthy, non-smoking adult volunteers
- **(+)-Nefopam** for intravenous infusion
- Sterile saline solution (0.9% NaCl)
- Computer-controlled infusion pump
- Apparatus for core temperature cooling (e.g., central venous infusion of cold saline)
- System for maintaining mean skin temperature (e.g., water-perfused blankets)
- Core temperature monitoring (e.g., tympanic membrane or esophageal probe)
- Skin temperature sensors
- Indirect calorimeter for measuring oxygen consumption (VO2)
- Shivering assessment scale (e.g., 5-point scale)

Experimental Workflow:

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Clinical Experimental Workflow for Shivering Threshold Determination



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Caption: Clinical experimental workflow.

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Procedure:

- Volunteer Recruitment and Screening: Recruit healthy volunteers who have provided written informed consent. Exclude individuals with any contraindications to nefopam or the experimental procedures.
- Instrumentation: On the study day, insert intravenous catheters for drug/fluid administration and blood sampling. Place temperature sensors to measure core and mean skin temperature.
- Baseline Measurement: Allow the volunteer to rest in a thermoneutral environment to establish baseline physiological parameters, including core temperature and oxygen consumption.
- Drug Infusion: Begin a computer-controlled intravenous infusion of either **(+)-Nefopam** or placebo (saline). The infusion should be programmed to achieve and maintain a target plasma concentration.
- Induction of Hypothermia: Once the target drug concentration is reached, initiate core body cooling by infusing cold intravenous fluids. Maintain a constant mean skin temperature using water-perfused blankets.
- Monitoring and Shivering Assessment: Continuously monitor core temperature, skin temperature, and oxygen consumption. A blinded observer should assess shivering using a validated scale at regular intervals.
- Determination of Shivering Threshold: The shivering threshold is defined as the core temperature at which a sustained increase in oxygen consumption (e.g., >25% above baseline) is observed.
- Data Analysis: Calculate and compare the shivering threshold, gain (the slope of the increase in oxygen consumption relative to the decrease in core temperature), and maximum shivering intensity between the **(+)-Nefopam** and placebo groups.

Conclusion

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(+)-Nefopam is a promising agent for the prevention of shivering due to its unique mechanism of action and favorable side effect profile. The protocols outlined in these application notes provide a framework for researchers to further investigate the anti-shivering properties of **(+)-Nefopam** and other novel compounds. Rigorous preclinical and clinical studies are essential to fully elucidate the therapeutic potential of these agents in managing shivering in various clinical contexts.

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References

- 1. Nefopam, a Non-sedative Benzoxazocine Analgesic, Selectively Reduces the Shivering Threshold - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Nefopam for the prevention of perioperative shivering: a meta-analysis of randomized controlled trials - PMC [pmc.ncbi.nlm.nih.gov]
- 3. What is the mechanism of Nefopam Hydrochloride? [synapse.patsnap.com]
- 4. Nefopam inhibits calcium influx, cGMP formation, and NMDA receptor-dependent neurotoxicity following activation of voltage sensitive calcium channels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Nefopam but not physostigmine affects the thermoregulatory response in mice via alpha(2)-adrenoceptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Comparison of meperidine and nefopam for prevention of shivering during spinal anesthesia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. A comparison of nefopam and clonidine for the prevention of postanaesthetic shivering: a comparative, double-blind and placebo-controlled dose-ranging study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. The effects of nefopam on the gain and maximum intensity of shivering in healthy volunteers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. A Mouse Model of Postoperative Pain - PMC [pmc.ncbi.nlm.nih.gov]

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- 11. Pre-warming following premedication limits hypothermia before and during anesthesia in Sprague-Dawley rats (Rattus norvegicus) - PMC [pmc.ncbi.nlm.nih.gov]
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